

Spectroscopic Characterization of 4-Ethoxyquinoline-6-carboxaldehyde: A Comprehensive Analytical Guide

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Compound of Interest

Compound Name: 6-Quinolinecarboxaldehyde, 4-ethoxy-
CAS No.: 879323-78-1
Cat. No.: B8311057

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Executive Summary & Pharmacological Relevance

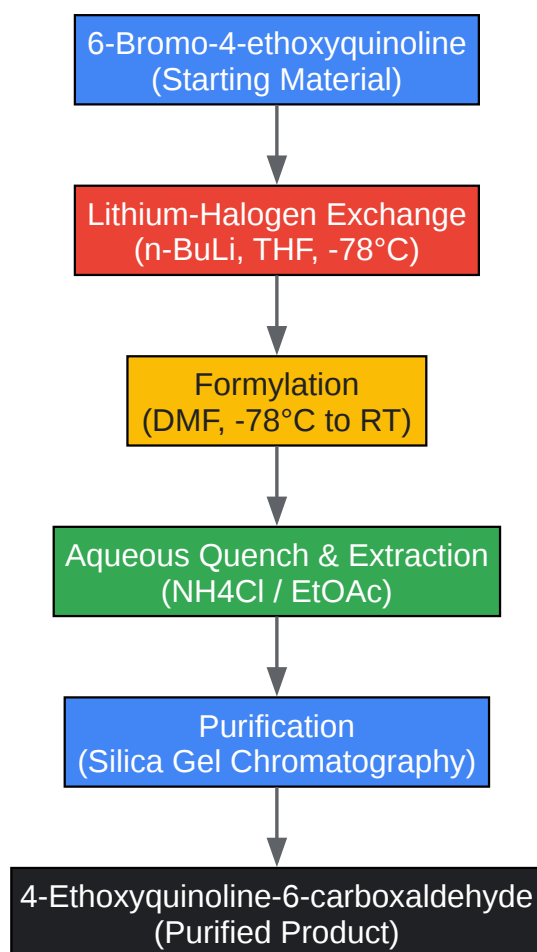
The compound 4-ethoxyquinoline-6-carboxaldehyde (CAS: 879323-78-1)[1][2] is a critical heterocyclic scaffold utilized extensively in medicinal chemistry. It serves as a highly reactive intermediate in the synthesis of thiazolinone 4-monosubstituted quinoline derivatives, which have demonstrated potent anti-proliferative activity as Cyclin-Dependent Kinase 1 (CDK1) inhibitors[1].

As an application scientist, I emphasize that relying on a single spectroscopic method is insufficient for the unambiguous characterization of such functionalized heterocycles. The ethoxy group at the C-4 position and the carboxaldehyde at the C-6 position create a complex push-pull electronic environment across the quinoline core. This guide details a self-validating analytical system—combining the orthogonality of Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FT-IR), and High-Resolution Mass Spectrometry (HRMS)—to ensure absolute structural confirmation and purity assessment.

Synthetic Workflow & Sample Preparation

To understand the spectroscopic profile, one must first understand the synthetic origin of the molecule. The standard protocol involves the regioselective formylation of 6-bromo-4-ethoxyquinoline[1].

Causality in Experimental Design: Lithium-halogen exchange using *n*-butyllithium (*n*-BuLi) at cryogenic temperatures (-78°C) is chosen because it selectively targets the C-Br bond at the 6-position without cleaving the C-O bond of the ethoxy group at the 4-position. Subsequent quenching with anhydrous *N,N*-dimethylformamide (DMF) installs the aldehyde[1].



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Figure 1: Synthetic workflow for 4-ethoxyquinoline-6-carboxaldehyde via lithium-halogen exchange.

Self-Validating Sample Preparation Protocols

- **NMR Prep:** Weigh 15 mg of the purified solid. Dissolve entirely in 0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v tetramethylsilane (TMS). Rationale: CDCl_3 is selected because the compound is relatively non-polar, and the absence of exchangeable deuterium prevents the masking of the critical aldehyde proton signal.
- **IR Prep:** Ensure the Diamond ATR crystal is cleaned with LC-MS grade isopropanol. Deposit 1-2 mg of neat solid directly onto the crystal. Rationale: ATR-FTIR avoids the moisture absorption common in KBr pellet preparation, which could artificially broaden the O-H stretching region and obscure aliphatic C-H stretches.
- **MS Prep:** Prepare a 1 $\mu\text{g/mL}$ dilution in 0.1% formic acid in H_2O /Acetonitrile (50:50, v/v). Rationale: The formic acid ensures complete protonation of the basic quinoline nitrogen, maximizing the $[\text{M}+\text{H}]^+$ ion yield in positive electrospray ionization (ESI+).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the primary tool for the structural elucidation of novel quinoline derivatives[3]. The chemical shifts in 4-ethoxyquinoline-6-carboxaldehyde are dictated by two competing electronic effects: the mesomeric electron donation (+M) of the ethoxy group and the anisotropic deshielding (-M) of the aldehyde.

^1H NMR Analysis (400 MHz, CDCl_3)

Mechanistic Insight: The H-3 proton is highly shielded (6.95 ppm) due to the direct resonance donation from the adjacent C-4 oxygen lone pairs[4]. Conversely, H-5 is isolated between the bridgehead carbon and the strongly electron-withdrawing carbonyl group, pushing it downfield to 8.65 ppm. It appears as a doublet with a small coupling constant ($J = 1.8 \text{ Hz}$) due to meta-coupling with H-7.

Proton	Chemical Shift (δ , ppm)	Multiplicity	J (Hz)	Integration	Assignment & Causality
-CHO	10.20	s	-	1H	Highly deshielded aldehydic proton.
H-2	8.80	d	5.0	1H	Deshielded by adjacent electronegative ring nitrogen.
H-5	8.65	d	1.8	1H	Strongly deshielded by ortho-carbonyl; meta-coupled to H-7.
H-8	8.15	d	8.7	1H	Deshielded by adjacent fused ring; ortho-coupled to H-7.
H-7	8.05	dd	8.7, 1.8	1H	Deshielded by ortho-carbonyl; coupled to H-8 and H-5.
H-3	6.95	d	5.0	1H	Shielded by mesomeric electron donation from C-4 ethoxy.

-OCH ₂ -	4.30	q	7.0	2H	Deshielded by adjacent oxygen atom.
-CH ₃	1.55	t	7.0	3H	Standard aliphatic methyl group.

¹³C NMR Analysis (100 MHz, CDCl₃)

Peri-proximity effects are necessary for the accurate estimation of ¹³C chemical shifts in substituted quinolines[4]. The carbonyl carbon dominates the downfield region, while C-3 is uniquely shielded.

Carbon	Chemical Shift (δ , ppm)	Assignment & Causality
C-6 (C=O)	191.5	Aldehyde carbonyl; highly deshielded by oxygen electronegativity.
C-4	162.0	Directly attached to the electronegative ethoxy oxygen.
C-2	151.5	Adjacent to the strongly electronegative ring nitrogen.
C-8a	150.0	Bridgehead carbon adjacent to nitrogen.
C-6 (Ar)	133.5	Substituted aromatic carbon attached to the carbonyl.
C-3	101.5	Strongly shielded by the ortho-alkoxy group's resonance (+M effect).
-OCH ₂ -	64.5	Aliphatic carbon deshielded by adjacent oxygen.
-CH ₃	14.5	Standard aliphatic methyl carbon.

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR provides orthogonal validation of the functional groups identified in NMR. The spectrum is collected via ATR-FTIR (32 scans, 4 cm⁻¹ resolution).

Mechanistic Insight: An isolated aliphatic aldehyde typically exhibits a C=O stretch near 1725 cm⁻¹. However, because the C=O group in this molecule is directly conjugated with the extended π -system of the quinoline ring, the double-bond character of the carbonyl is reduced, shifting the absorption frequency to a lower wavenumber (1695 cm⁻¹).

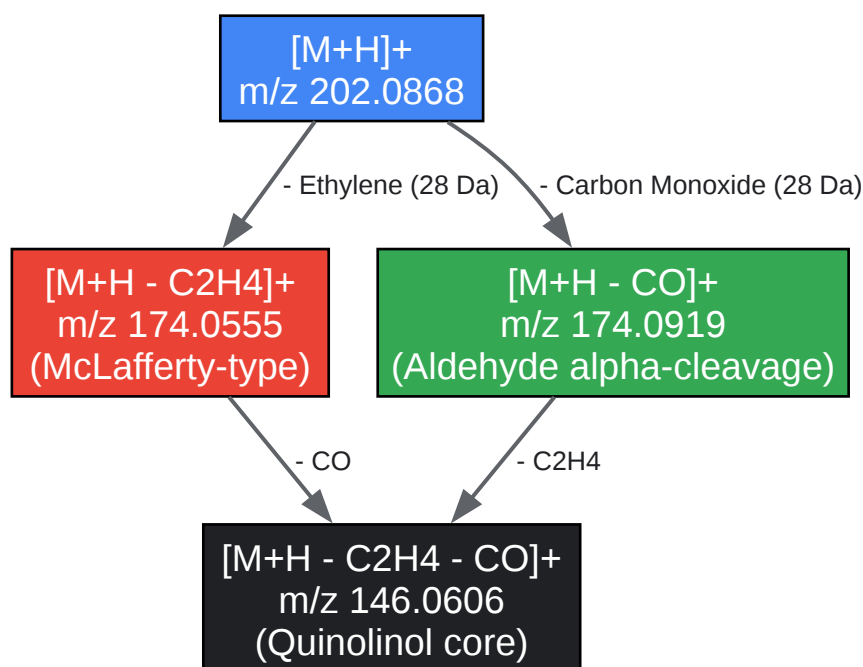
Wavenumber (cm ⁻¹)	Intensity	Functional Group	Assignment & Causality
2850, 2750	Weak (Doublet)	Aldehyde C-H	Fermi resonance characteristic of the aldehydic C-H stretch.
1695	Strong, Sharp	C=O Stretch	Conjugated aldehyde carbonyl stretch.
1580, 1500	Medium	Ar C=C / C=N	Quinoline skeletal ring vibrations.
1250	Strong	C-O-C (Asym)	Asymmetric stretching of the aryl-alkyl ether bond.
1050	Medium	C-O-C (Sym)	Symmetric stretching of the aryl-alkyl ether bond.

High-Resolution Mass Spectrometry (HRMS)

The fragmentation pattern of quinoline derivatives in electrospray ionization (ESI) mass spectrometry is heavily dominated by the stability of the aromatic core[5].

Mechanistic Insight: The quinoline nitrogen acts as a potent proton sponge, making ESI+ the optimal ionization mode. The molecule (Exact Mass: 201.0789 Da) readily forms the [M+H]⁺ precursor ion at m/z 202.0868. Upon collision-induced dissociation (CID), the molecule undergoes two primary, parallel fragmentation pathways:

- Aldehyde Cleavage: Loss of carbon monoxide (CO, 28 Da) via α -cleavage.
- Ether Cleavage: Loss of ethylene (C₂H₄, 28 Da) via a cyclic β -hydrogen transfer (McLafferty-type rearrangement), yielding a stable 4-hydroxyquinoline derivative[5].



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Figure 2: Proposed ESI-MS/MS fragmentation pathways for 4-ethoxyquinoline-6-carboxaldehyde.

Conclusion & Best Practices for Quality Control

For rigorous quality control in drug development pipelines, the characterization of 4-ethoxyquinoline-6-carboxaldehyde must rely on a triad of orthogonal data:

- **Purity and Connectivity:** Confirmed via the integration of the highly shielded H-3 proton (6.95 ppm) and the deshielded aldehyde proton (10.20 ppm) in 1H NMR.
- **Functional Group Integrity:** Validated by the conjugated C=O stretch at 1695 cm^{-1} in FT-IR.
- **Isotopic and Structural Mass:** Verified by the exact mass of the $[M+H]^+$ ion (m/z 202.0868) and the characteristic dual loss of 28 Da (CO and C_2H_4) in MS/MS.

Adhering to these self-validating protocols ensures the scientific integrity of the starting materials before downstream integration into complex kinase inhibitor syntheses.

References

- Title: 4-ethoxy-quinoline-6-carbaldehyde - CAS 879323-78-1 Source: Molaid Chemical Database URL:[[Link](#)]
- Title: Thiazolinone 4-monosubstituted quinolines (Patent US20060063805A1)
- Title: Further studies of regioselective alkoxydehalogenation of 2,4-dichloroquinolines Source: ResearchGate URL:[[Link](#)]

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Sources

- 1. 4-ethoxy-quinoline-6-carbaldehyde - CAS号 879323-78-1 - 摩熵化学 [molaid.com]
- 2. 6-Quinolinecarboxaldehyde, 4-ethoxy- | 879323-78-1 [m.chemicalbook.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. researchgate.net [researchgate.net]
- 5. 7-Methoxy-4-hydroxymethylquinoline | Benchchem [benchchem.com]
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